

Proper Disposal of 3,5-Dibromo-4-hydroxybenzoic Acid: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dibromo-4-hydroxybenzoic acid

Cat. No.: B194446

[Get Quote](#)

For Immediate Reference: In case of a spill or exposure to **3,5-Dibromo-4-hydroxybenzoic acid**, immediately consult the Safety Data Sheet (SDS) and follow emergency procedures. This guide is intended for planning and operational purposes.

This document provides essential safety and logistical information for the proper disposal of **3,5-Dibromo-4-hydroxybenzoic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Key Safety and Hazard Information

3,5-Dibromo-4-hydroxybenzoic acid is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]
- Toxic if swallowed (H301)[3]
- Very toxic to aquatic life (H400)[3]

Always handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area or fume hood.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₄ Br ₂ O ₃	[1]
Molecular Weight	295.91 g/mol	[1]
Appearance	White to Off-White Solid	[4]
Melting Point	261°C (lit.)	[4]
Boiling Point	Not available	
Solubility	Sparingly soluble in DMSO, slightly in Methanol	[4]
Density	2.228 g/cm ³	[4]
GHS Hazard Statements	H301, H315, H319, H335, H400	[1][3]

Experimental Protocol: Disposal of 3,5-Dibromo-4-hydroxybenzoic Acid

This protocol outlines the step-by-step procedure for the safe disposal of **3,5-Dibromo-4-hydroxybenzoic acid** waste.

1.0 Personal Protective Equipment (PPE) and Safety Precautions

1.1. Wear appropriate PPE: This includes, but is not limited to, a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles.[5] 1.2. Work in a designated area: All handling and preparation for disposal should be conducted in a well-ventilated area, preferably a certified chemical fume hood.[2][4] 1.3. Avoid dust generation: Handle the solid material carefully to minimize the creation of dust.[3][6] 1.4. Have spill cleanup materials ready: Ensure that a spill kit appropriate for solid chemical spills is readily accessible.

2.0 Waste Collection and Segregation

2.1. Use a designated waste container: Collect all waste **3,5-Dibromo-4-hydroxybenzoic acid**, including contaminated materials (e.g., weighing paper, gloves), in a clearly labeled, sealed, and compatible waste container.[3] 2.2. Do not mix with other waste: Do not mix **3,5-Dibromo-4-hydroxybenzoic acid** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3] 2.3. Label the container: The waste container must be labeled with the full chemical name ("**3,5-Dibromo-4-hydroxybenzoic acid**"), the associated hazards (e.g., "Toxic," "Irritant," "Marine Pollutant"), and the accumulation start date.

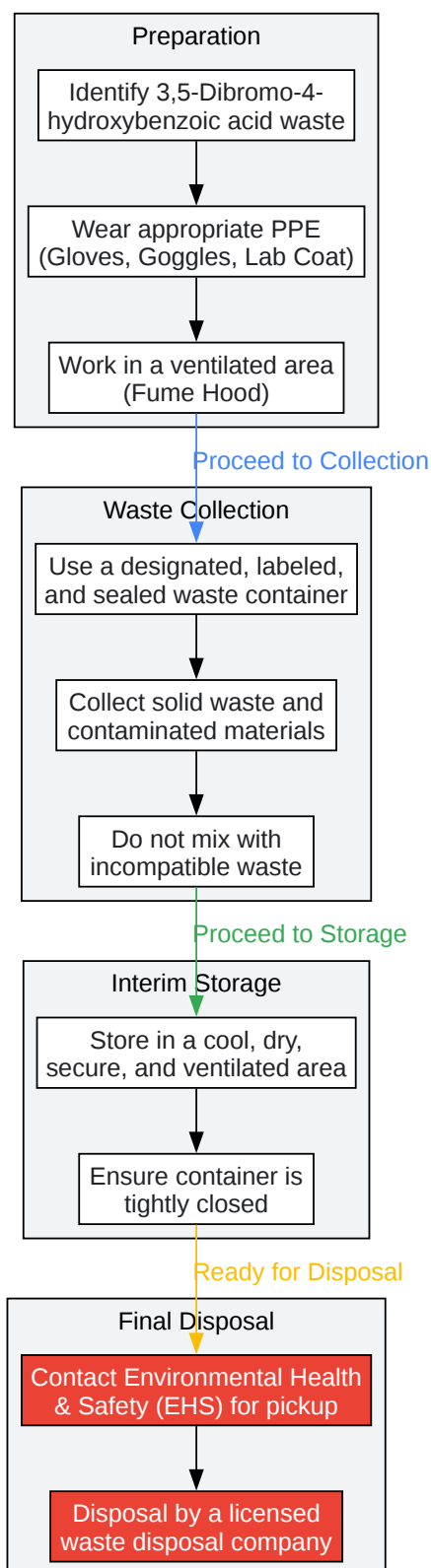
3.0 Storage Pending Disposal

3.1. Store in a secure location: Store the sealed waste container in a designated and secure waste accumulation area.[4][5] 3.2. Ensure proper storage conditions: The storage area should be cool, dry, and well-ventilated. Keep the container tightly closed.[4][5]

4.0 Final Disposal

4.1. Consult institutional guidelines: Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste. 4.2. Professional disposal is mandatory: **3,5-Dibromo-4-hydroxybenzoic acid** must be disposed of through a licensed waste disposal company in accordance with all local, state, and federal regulations.[3][4][5] Do not attempt to dispose of this chemical down the drain or in regular trash.[3][6]

Visual Workflow for Disposal Decision Making



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **3,5-Dibromo-4-hydroxybenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Dibromo-4-hydroxybenzoic acid | C₇H₄Br₂O₃ | CID 76857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. synquestlabs.com [synquestlabs.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Proper Disposal of 3,5-Dibromo-4-hydroxybenzoic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194446#3-5-dibromo-4-hydroxybenzoic-acid-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com